

Basic chemical information for Disperse Red 60

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Compound of Interest

Compound Name: *Disperse Red 60*

Cat. No.: *B094433*

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An In-depth Technical Guide to **Disperse Red 60** for Scientific Professionals

Disperse Red 60, an anthraquinone-based dye, is a compound of significant interest in materials science and environmental research. Primarily utilized in the textile industry for dyeing synthetic fibers such as polyester, its unique chemical structure also makes it a focal point in the development of novel materials and environmental remediation technologies. This guide provides core chemical information, detailed experimental protocols, and logical diagrams to support researchers, scientists, and drug development professionals in their work with this compound.

Core Chemical and Physical Properties

Disperse Red 60 is chemically known as 1-amino-4-hydroxy-2-phenoxyanthracene-9,10-dione. [1] It is recognized by several CAS numbers, with 17418-58-5 being the most prominent. The compound presents as a fine, deep-red powder.[2] While it is insoluble in water, it demonstrates solubility in certain organic solvents like dichloromethane, dimethyl sulfoxide (DMSO), and methanol.[3][4]

Table 1: Chemical Identifiers for Disperse Red 60

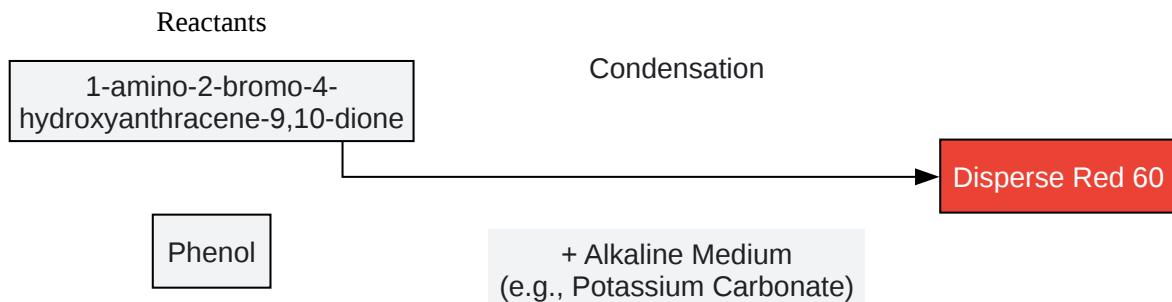
| Identifier | Value |
|-------------------|--------------------------------------------------------------------------|
| IUPAC Name | 1-amino-4-hydroxy-2-phenoxyanthracene-9,10-dione[1] |
| CAS Number | 17418-58-5, 12223-37-9[5] |
| Molecular Formula | C ₂₀ H ₁₃ NO ₄ [5] |
| Molecular Weight | 331.32 g/mol [5] |
| InChI Key | MHXFWEJMQVIWDH-UHFFFAOYSA-N[1] |
| Synonyms | C.I. 60756, Disperse Red FB, 1-Amino-2-phenoxy-4-hydroxyanthraquinone[5] |

Table 2: Physicochemical Properties of Disperse Red 60

| Property | Value |
|----------------------------------|-----------------------------------------------------------------------------------------|
| Appearance | Fine deep-red powder[2] |
| Melting Point | 185 °C[6] |
| Boiling Point | 570.3 °C[6] |
| Density | ~1.44 g/cm ³ [1] |
| Water Solubility | Insoluble[4] |
| Solubility in Organic Solvents | Soluble in dichloromethane; Slightly soluble in DMSO and Methanol[3][4] |
| Molar Extinction Coefficient (ε) | ~13,000-14,000 L mol ⁻¹ cm ⁻¹ (typical for anthraquinone dyes)[7] |

Synthesis Pathway

The primary manufacturing method for **Disperse Red 60** involves the condensation of 1-amino-2-bromo-4-hydroxyanthracene-9,10-dione with phenol in an alkaline medium.[5] This nucleophilic aromatic substitution reaction is a cornerstone of its industrial production.



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Caption: Synthesis of **Disperse Red 60** via condensation reaction.

Experimental Protocols

Disperse Red 60 is a subject of investigation in various scientific fields, particularly in environmental science and nanotechnology. Below are detailed protocols for two key experimental procedures involving this dye.

Adsorption of Disperse Red 60 on Novel Quaternary Nanocomposites

This protocol is adapted from the study by Soliman et al. (2021), which investigated the removal of **Disperse Red 60** from aqueous solutions.^[3]

Objective: To evaluate the adsorption capacity of chitosan-based nanocomposites for **Disperse Red 60**.

Materials:

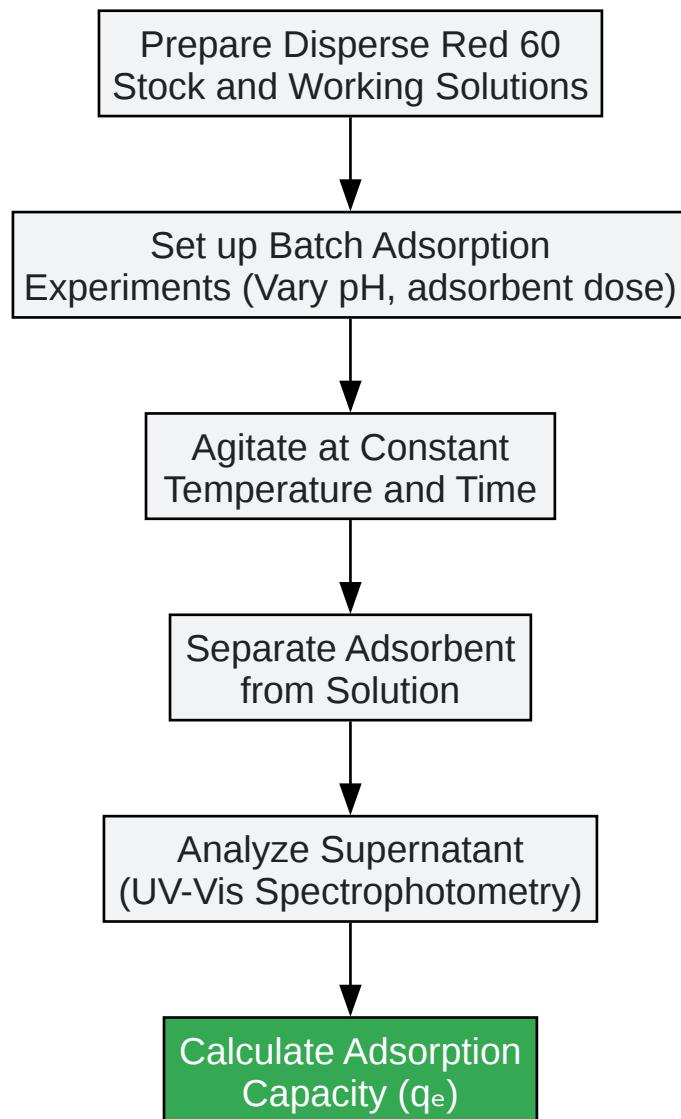
- **Disperse Red 60 (DR)**
- Chitosan-4-chloroacetophenone/CeO₂-CuO-Fe₂O₃ (CF) nanocomposite
- Chitosan-4-chloroacetophenone/CeO₂-CuO-Al₂O₃ (CA) nanocomposite

- Hydrochloric acid (0.1 M)
- Sodium hydroxide (0.1 M)
- Distilled water

Procedure:

- Preparation of Stock Solution: A 1000 mg/L stock solution of **Disperse Red 60** is prepared by dissolving 1 gram of the dye in 1 liter of distilled water. Working solutions of desired concentrations (e.g., 10-100 mg/L) are prepared by diluting the stock solution.
- Batch Adsorption Experiments:
 - A series of flasks are prepared, each containing a specific volume of the **Disperse Red 60** working solution.
 - The initial pH of the solutions is adjusted using 0.1 M HCl or 0.1 M NaOH to study its effect (e.g., pH values of 2, 4, 6, 8).
 - A known mass of the adsorbent (CF or CA nanocomposite, e.g., 0.05-0.2 g) is added to each flask.
 - The flasks are agitated at a constant speed and temperature for a specified contact time (e.g., up to 240 minutes) to reach equilibrium.
- Analysis:
 - After the desired contact time, the adsorbent is separated from the solution by centrifugation or filtration.
 - The concentration of **Disperse Red 60** remaining in the supernatant is determined using a UV-Vis spectrophotometer at its maximum absorption wavelength.
 - The amount of dye adsorbed per unit mass of the adsorbent (q_e in mg/g) is calculated using the following equation: $q_e = (C_0 - C_e) * V / m$ where C_0 and C_e are the initial and equilibrium concentrations of the dye (mg/L), V is the volume of the solution (L), and m is the mass of the adsorbent (g).

- Kinetic and Isotherm Studies: The experiments are repeated with varying contact times (for kinetic studies) and initial dye concentrations (for isotherm studies) to model the adsorption process.



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Caption: Workflow for the adsorption study of **Disperse Red 60**.

Preparation of Nano Disperse Red 60 via Miniemulsion Polymerization

This protocol is based on the work of El-Sayed et al. (2012) for the encapsulation of **Disperse Red 60**.^{[8][9][10]}

Objective: To synthesize stable nanodispersions of **Disperse Red 60** for applications such as dyeing and printing.

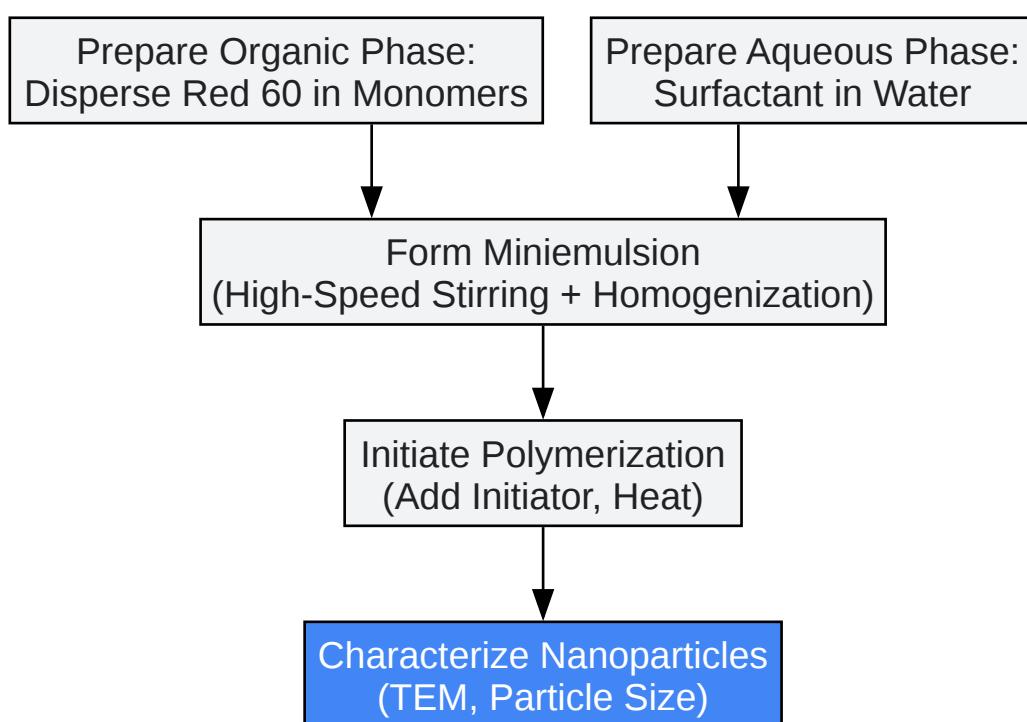
Materials:

- **Disperse Red 60** (DR60)
- Styrene (monomer)
- Butyl acrylate (monomer)
- Methacrylic acid (co-monomer)
- Sodium dodecyl sulfate (SDS, surfactant)
- Potassium persulfate (initiator)
- Deionized water

Procedure:

- Preparation of Organic Phase: **Disperse Red 60** is dissolved in a mixture of styrene and butyl acrylate monomers.
- Preparation of Aqueous Phase: Sodium dodecyl sulfate is dissolved in deionized water.
- Formation of Miniemulsion: The organic phase is added to the aqueous phase under high-speed stirring to form a coarse emulsion. This pre-emulsion is then subjected to ultrasonication or high-pressure homogenization to create a stable miniemulsion with nano-sized droplets.
- Polymerization:
 - The miniemulsion is transferred to a reaction vessel equipped with a stirrer, condenser, and nitrogen inlet.
 - The temperature is raised to a specific point (e.g., 70-80 °C).

- The initiator, potassium persulfate (dissolved in a small amount of water), is added to start the polymerization process.
- The reaction is allowed to proceed for several hours until the monomer conversion is complete.
- Characterization: The resulting nano-encapsulated **Disperse Red 60** is characterized for particle size, morphology (e.g., using Transmission Electron Microscopy - TEM), and stability.



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Caption: Workflow for the synthesis of nano-encapsulated **Disperse Red 60**.

Safety and Handling

Disperse Red 60 is classified with GHS07 pictogram, indicating it can cause skin and eye irritation.^[1] It may also cause an allergic skin reaction.^[1] Therefore, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this compound. Work should be conducted in a well-ventilated area or under a fume hood.

Table 3: GHS Hazard Information for Disperse Red 60

| Hazard Statement | Code |
|-------------------------------------|------|
| May cause an allergic skin reaction | H317 |
| Causes serious eye irritation | H319 |

In conclusion, **Disperse Red 60** is a versatile chemical with important industrial applications and growing relevance in scientific research. A thorough understanding of its fundamental properties, synthesis, and experimental handling is crucial for its effective and safe utilization in the laboratory and beyond.

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